

MPX-004: Application Notes and Protocols for In Vitro Neuron Culture Studies

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Compound of Interest

Compound Name: MPX-004

Cat. No.: B12396823

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Introduction

MPX-004 is a potent and selective negative allosteric modulator (NAM) of the GluN2A subunit of the N-methyl-D-aspartate (NMDA) receptor.[1][2] The NMDA receptor, a crucial component of excitatory synaptic transmission in the central nervous system, is implicated in numerous physiological processes, including synaptic plasticity, learning, and memory. Dysregulation of NMDA receptor activity, particularly through the GluN2A subunit, is associated with various neurological and psychiatric disorders.[3] This document provides detailed application notes and protocols for the use of **MPX-004** in in vitro primary neuron culture studies, focusing on its neuroprotective potential against excitotoxicity.

Mechanism of Action

MPX-004 selectively inhibits NMDA receptors containing the GluN2A subunit.[1][2] It acts as a negative allosteric modulator, binding to a site distinct from the glutamate and glycine binding sites. This binding reduces the probability of the ion channel opening in response to agonist stimulation, thereby decreasing Ca^{2+} influx.[4] In primary cortical neurons, maximal concentrations of **MPX-004** have been shown to inhibit approximately 30% of the total NMDA receptor-mediated current, highlighting its specificity for the GluN2A-containing receptor population.[1][5][6][7]

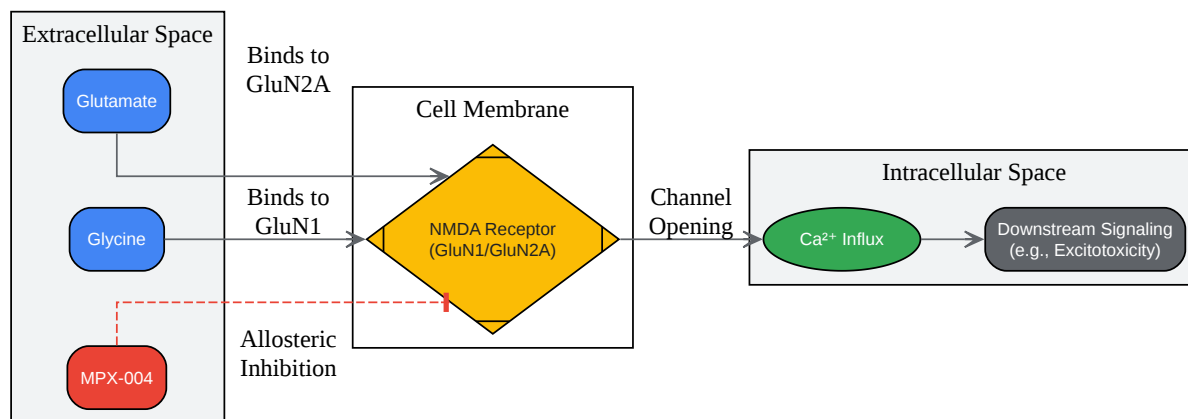
Quantitative Data Summary

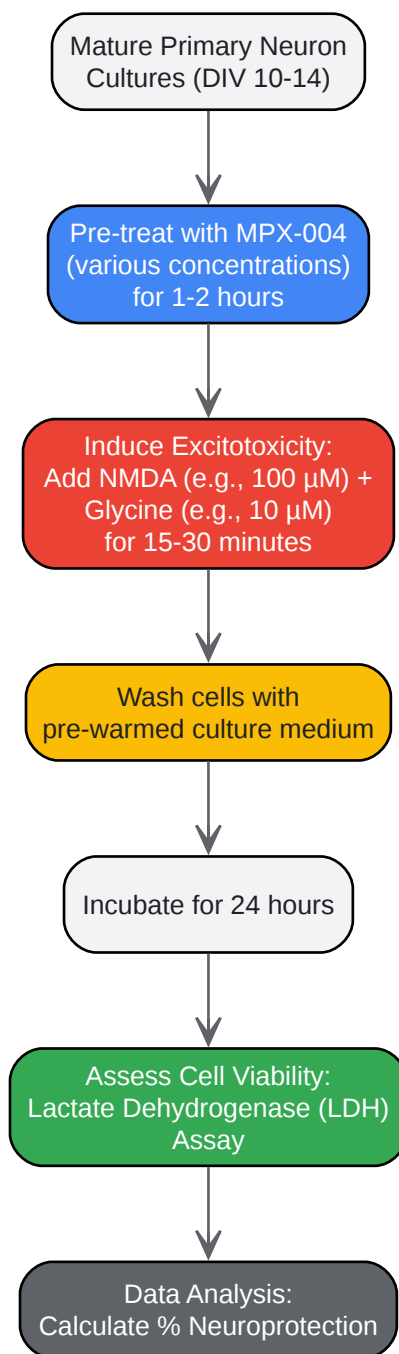
The following tables summarize the key quantitative parameters of **MPX-004** activity from various in vitro studies.

Parameter	Cell Type/System	Value	Reference
IC50	HEK cells expressing human GluN2A	79 nM	[1] [2] [8]
IC50	Xenopus oocytes expressing human GluN1/GluN2A	198 nM	[8]
Inhibition of NMDA-activated current	Rat primary cortical neurons (at 10 μ M)	~30%	[1] [5] [6] [7]
Inhibition of NMDA receptor-mediated fEPSPs	Rat hippocampal slices (at 30-50 μ M)	~60%	[1] [5] [6]

Table 1: Potency and Efficacy of **MPX-004** in Various In Vitro Systems

Signaling Pathway of MPX-004 Action





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References

- 1. Kinetic Lactate Dehydrogenase Assay for Detection of Cell Damage in Primary Neuronal Cell Cultures - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. MPX-004 and MPX-007: New Pharmacological Tools to Study the Physiology of NMDA Receptors Containing the GluN2A Subunit - PMC [pmc.ncbi.nlm.nih.gov]
- 4. journals.plos.org [journals.plos.org]
- 5. NMDA-induced Excitotoxicity and Lactate Dehydrogenase Assay in Primary Cultured Neurons [bio-protocol.org]
- 6. Quantification of lactate dehydrogenase for cell viability testing using cell lines and primary cultured astrocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Ischemic Tolerance in Murine Cortical Cell Culture: Critical Role for NMDA Receptors | Journal of Neuroscience [jneurosci.org]
- 8. en.bio-protocol.org [en.bio-protocol.org]
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